

# Technical Guide on the Safety and Handling of 2,6-Dimethoxyphenol

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## Compound of Interest

Compound Name: 3,5-Dichloro-2,6-dimethoxyphenol

Cat. No.: B1217591

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Disclaimer: Information regarding the specific safety and handling of **3,5-Dichloro-2,6-dimethoxyphenol** is not readily available in the public domain. This guide pertains to the well-documented, structurally related compound 2,6-Dimethoxyphenol (Syringol, CAS No. 91-10-1). The addition of two chlorine atoms to the aromatic ring in **3,5-Dichloro-2,6-dimethoxyphenol** will significantly alter its physical, chemical, toxicological, and reactive properties. This document should be used as a preliminary reference, and a thorough risk assessment must be conducted by qualified personnel before handling **3,5-Dichloro-2,6-dimethoxyphenol**.

This technical guide provides comprehensive safety and handling information for 2,6-Dimethoxyphenol, intended for researchers, scientists, and professionals in drug development.

## Chemical Identification

Identifier	Value
Chemical Name	2,6-Dimethoxyphenol
Synonyms	Syringol, Pyrogallol 1,3-dimethyl ether <sup>[1][2][3]</sup>
CAS Number	91-10-1 <sup>[1][2]</sup>
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>3</sub> <sup>[1]</sup>
Molecular Weight	154.16 g/mol <sup>[3]</sup>
Structure	A phenol substituted by methoxy groups at positions 2 and 6 <sup>[3]</sup>

## Hazard Identification

2,6-Dimethoxyphenol is classified as hazardous under the Globally Harmonized System (GHS).

[\[1\]](#)[\[2\]](#)[\[4\]](#)

GHS Classification:

- Acute Toxicity - Oral: Category 4[\[1\]](#)[\[2\]](#)
- Skin Corrosion/Irritation: Category 2[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Eye Irritation: Category 2A[\[1\]](#)[\[2\]](#)
- Skin Sensitization: Category 1[\[1\]](#)[\[5\]](#)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[\[1\]](#)[\[2\]](#)

Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[\[1\]](#)[\[4\]](#)
- Signal Word: Warning[\[1\]](#)[\[2\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H317: May cause an allergic skin reaction.[\[1\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Precautionary Statements:

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/eye

protection/face protection).[4]

- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[4]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[6]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[4]

## Physical and Chemical Properties

Property	Value	Source
Appearance	Off-white to tan crystalline powder	[7]
Odor	Characteristic	[1]
Melting Point	50 to 57 °C (122 to 135 °F)	[8]
Boiling Point	261 - 262 °C (502 - 504 °F)	[1][8]
Density	1.134 g/cm <sup>3</sup> at 20 °C	[1]
Flash Point	>93 °C (>199.4 °F) / 140 °C (284 °F)	[1][8]
Vapor Pressure	0.006170 mmHg @ 25.00 °C	[9]
Solubility in Water	Slightly soluble	[8]

## Toxicological Information

Route	Species	Value	Source
Oral LD50	Rat	550 mg/kg	[7]
Oral LD50	Mouse	2500 mg/kg	[7]
Intravenous LDLO	Cat	100 mg/kg	[7]

Routes of Exposure: Eye contact, skin contact, inhalation, ingestion.[7] Acute Effects:

- Eyes: Causes serious irritation, characterized by redness, watering, and itching.[1][7]
- Skin: Causes skin irritation, which may involve itching, scaling, reddening, or blistering.[1][7]  
May cause an allergic skin reaction.[1][5]
- Inhalation: Causes irritation of the lungs and respiratory system.[7]
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation, nausea, and vomiting.  
[5][7]

## Experimental Protocols

### Protocol for Emergency First Aid

This protocol outlines the immediate steps to be taken in case of exposure to 2,6-Dimethoxyphenol.

- General Advice: Move the victim from the exposure area. Show the Safety Data Sheet to the attending medical professional. Symptoms of poisoning may be delayed for several hours; medical observation for at least 48 hours is recommended.[10]
- Eye Contact:
  1. Immediately check for and remove any contact lenses.[7]
  2. Flush eyes with large amounts of running water for at least 15 minutes, making sure to occasionally lift the upper and lower eyelids.[2][7]
  3. If irritation persists, seek immediate medical attention.[5]
- Skin Contact:
  1. Remove all contaminated clothing and shoes.[2]
  2. Wash the affected skin area immediately and thoroughly with plenty of soap and water.[2]  
Pay close attention to cleaning folds, crevices, and creases.[7]

3. If skin irritation or a rash occurs, get medical advice.[\[5\]](#)
- Inhalation:
    1. Remove the person to fresh air and keep them in a position comfortable for breathing.[\[2\]](#)  
[\[5\]](#)
    2. If the victim is not breathing, perform artificial respiration.[\[2\]](#)[\[7\]](#) If breathing is difficult, administer oxygen.[\[7\]](#)
    3. Seek medical attention if the person feels unwell.[\[5\]](#)
  - Ingestion:
    1. Rinse the mouth thoroughly with water.[\[5\]](#)
    2. Do NOT induce vomiting.[\[11\]](#)
    3. Immediately call a POISON CENTER or doctor for treatment advice.[\[1\]](#)[\[4\]](#)

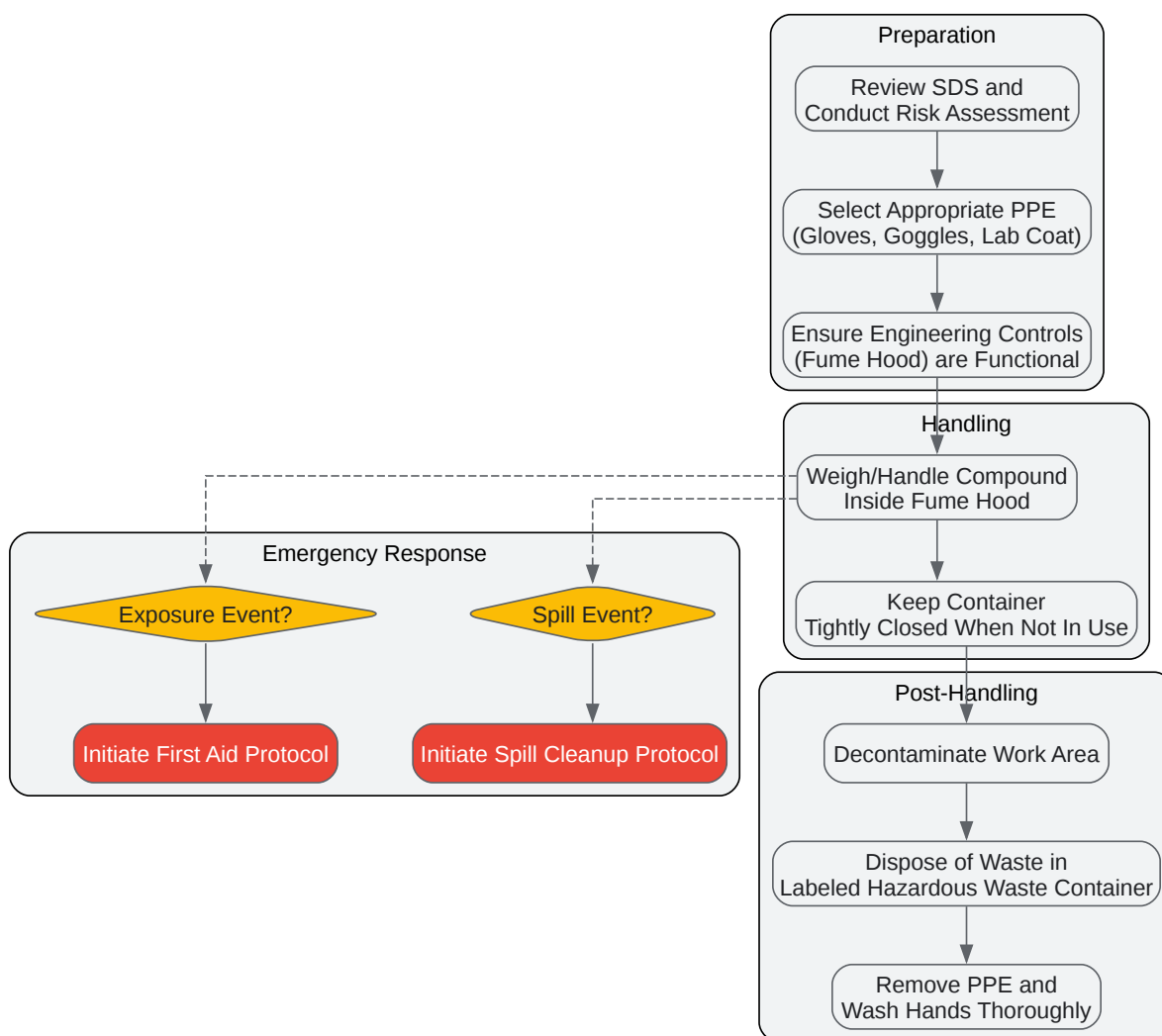
## Protocol for Spills and Accidental Release

This protocol details the methodology for cleaning up a spill of solid 2,6-Dimethoxyphenol.

- Personal Precautions:
  1. Ensure adequate ventilation in the area of the spill.[\[2\]](#)
  2. Evacuate non-essential personnel from the danger area.
  3. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, safety goggles, and protective clothing.[\[2\]](#)[\[11\]](#)
  4. Avoid breathing dust.[\[2\]](#) Shut off all sources of ignition.[\[7\]](#)
- Environmental Precautions:
  1. Prevent the substance from entering drains, sewers, or water courses.[\[10\]](#)

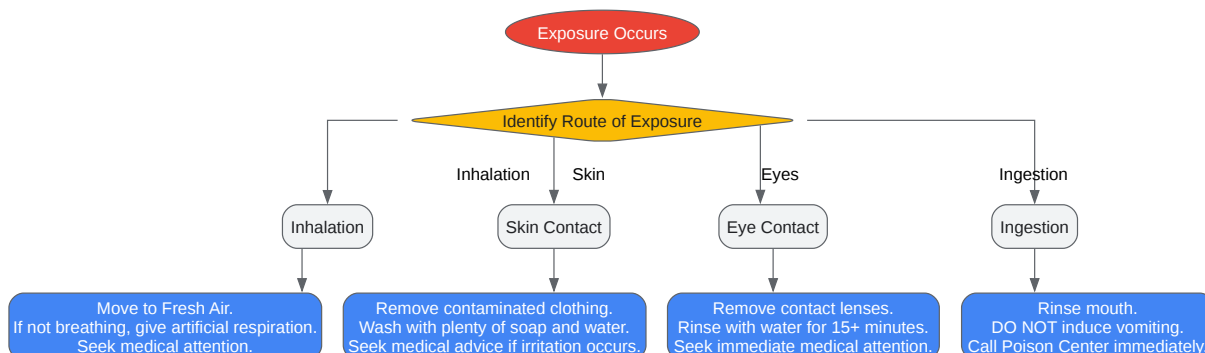
2. Cover drains to contain the spill.
- Containment and Clean-up:
    1. Use a shovel to carefully transfer the spilled material into a suitable, labeled container for disposal.[\[2\]](#)[\[7\]](#) Avoid generating dust.
    2. Use spark-proof tools.[\[6\]](#)
    3. Once the bulk material is removed, clean the affected area thoroughly.
    4. Dispose of the contaminated material as hazardous waste in accordance with local, regional, and national regulations.[\[2\]](#)[\[4\]](#)

## Visualizations



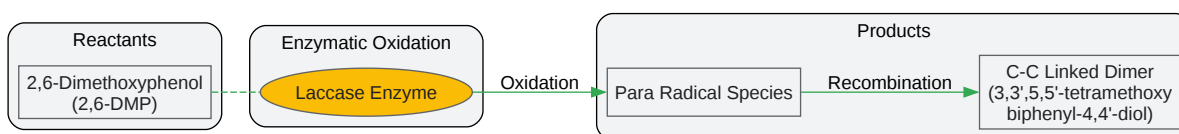
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Caption: General laboratory workflow for handling 2,6-Dimethoxyphenol.



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Caption: Decision tree for first aid response to exposure.



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Caption: Laccase-mediated oxidative coupling of 2,6-Dimethoxyphenol.[12]

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